

Technical Guide: Solubility Profile of Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate

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Compound of Interest

	Sodium 3,5-
Compound Name:	<i>bis(methoxycarbonyl)benzenesulfonate</i>
Cat. No.:	B146860

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Introduction

Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate, also known as sodium dimethyl 5-sulfoisophthalate, is a chemical compound with increasing relevance in various industrial and research applications. An in-depth understanding of its solubility in common laboratory solvents is crucial for its effective use in synthesis, formulation, and purification processes, particularly within the pharmaceutical and materials science sectors. This technical guide provides a consolidated overview of the available solubility data for **Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate** and offers a standardized experimental protocol for its determination.

Physicochemical Properties

Property	Value	Source
IUPAC Name	sodium 3,5-bis(methoxycarbonyl)benzenesulfonate	[PubChem][1]
Synonyms	Sodium dimethyl 5-sulfoisophthalate, Dimethyl 5-sulfoisophthalate sodium salt	[PubChem][1]
CAS Number	3965-55-7	[ChemScene][2]
Molecular Formula	C ₁₀ H ₉ NaO ₇ S	[ChemScene][2]
Molecular Weight	296.23 g/mol	[ChemScene][2]

Solubility Data

Quantitative solubility data for **Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate** in a wide range of common organic solvents is not extensively reported in publicly available literature. The following table summarizes the available quantitative and qualitative data.

Solvent	Temperature (°C)	Solubility	Data Type	Reference
Water	20	31 g/L (for hydrate)	Quantitative	(Reference needed)
Water	Not Specified	Soluble	Qualitative	(Reference needed)
Methanol	Not Specified	Slightly Soluble	Qualitative	(Reference needed)
Ethanol	Not Specified	Data not available	-	-
Acetone	Not Specified	Data not available	-	-
Dichloromethane	Not Specified	Data not available	-	-
Ethyl Acetate	Not Specified	Data not available	-	-
Diethyl Ether	Not Specified	Data not available	-	-
Toluene	Not Specified	Data not available	-	-
Hexane	Not Specified	Data not available	-	-

A research article titled "Solubility of Sodium Dimethyl Isophthalate-5-sulfonate in Water and in Water + Methanol Containing Sodium Sulfate" suggests the availability of detailed quantitative data, however, the full text was not accessible at the time of this guide's compilation.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a solid compound like **Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate** in various solvents, adapted from

standard laboratory procedures.[3][4][5]

4.1. Materials

- **Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate** (analytical grade)
- Selected solvents (HPLC grade or equivalent)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

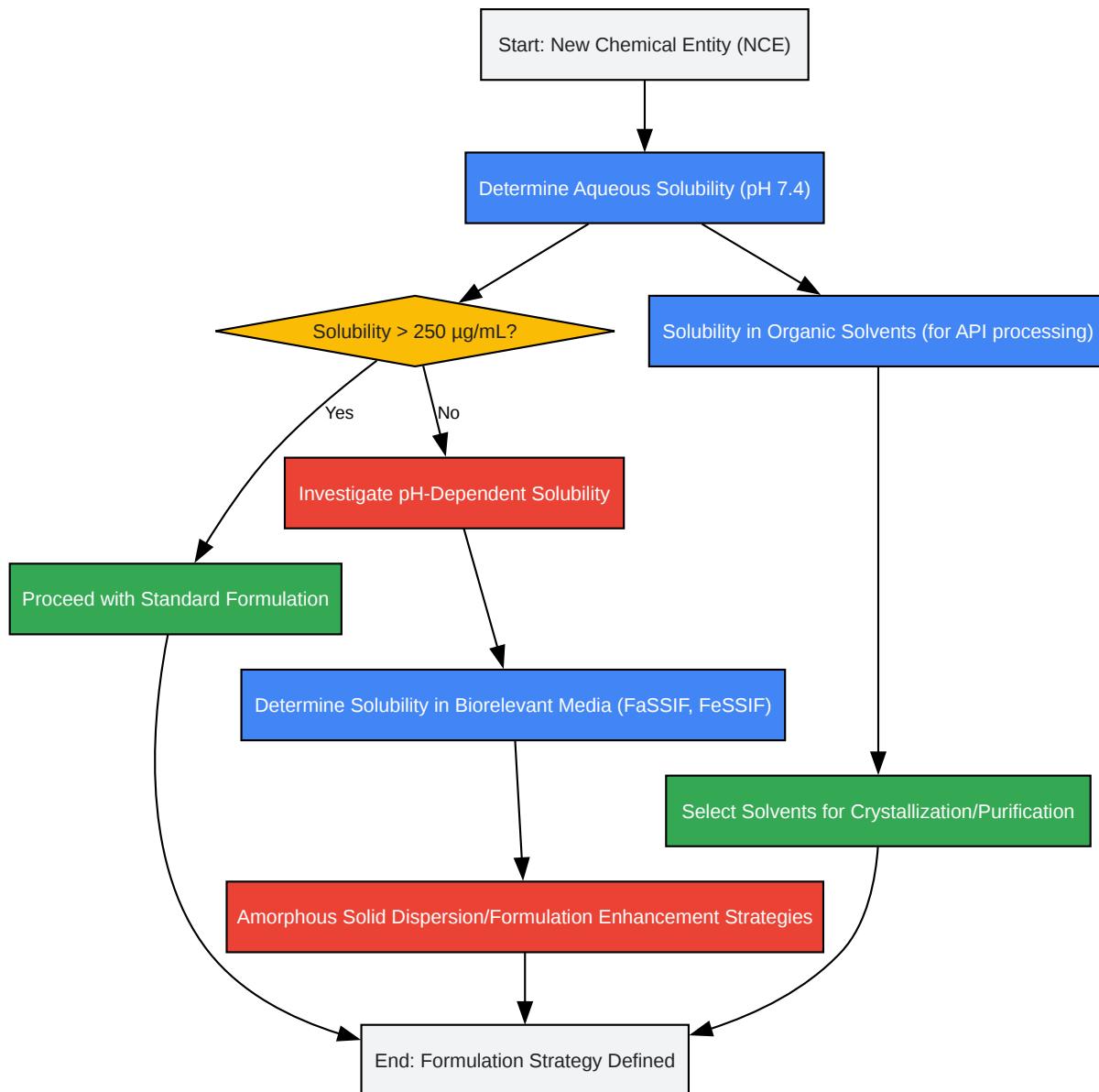
4.2. Procedure: Shake-Flask Method

- Preparation: Add an excess amount of **Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate** to a series of vials, each containing a known volume of a different solvent. The excess solid is crucial to ensure that a saturated solution is formed.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker or incubator set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle. If necessary, centrifuge the vials at the same temperature to facilitate the separation of the solid and liquid phases.
- Sample Dilution: Carefully withdraw a known volume of the clear supernatant and dilute it with a suitable solvent to a concentration within the calibrated range of the analytical instrument.

- Quantification: Analyze the diluted samples using a pre-calibrated analytical method (e.g., HPLC-UV) to determine the concentration of the dissolved solute.
- Calculation: Calculate the solubility in the desired units (e.g., g/L, mol/L) based on the measured concentration and the dilution factor.

Logical Workflow for Solubility Assessment in Drug Development

In the context of drug development, a systematic approach to solubility assessment is critical. The following diagram illustrates a logical workflow for characterizing the solubility of a new chemical entity (NCE) like **Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate**.

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Caption: Logical workflow for solubility assessment of a new chemical entity in drug development.

Conclusion

While there is a notable lack of comprehensive, publicly available quantitative data on the solubility of **Sodium 3,5-bis(methoxycarbonyl)benzenesulfonate** in a wide array of common organic solvents, this guide provides the currently accessible information and a robust experimental protocol for its determination. The provided logical workflow for solubility assessment highlights the critical role of such data in a drug development context. Further research is encouraged to expand the solubility profile of this compound, which will undoubtedly be of significant value to the scientific community.

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